

# Application Notes and Protocols for Triethanolamine Borate in Metalworking Fluids

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## Compound of Interest

Compound Name: Triethanolamine borate

Cat. No.: B108872

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## Introduction

**Triethanolamine borate** is a multifunctional additive widely utilized in the formulation of water-based metalworking fluids. Formed from the reaction of triethanolamine and boric acid, it exists as a cage-like heterocyclic compound.<sup>[1]</sup> This unique structure imparts several beneficial properties to cutting and grinding fluids, including excellent corrosion inhibition, enhanced lubricity, and effective pH buffering.<sup>[1][2]</sup> **Triethanolamine borate** is recognized for its good stability in aqueous solutions, attributed to the formation of a stable nitrogen-boron (N-B) bond. It is also considered an environmentally friendly additive. This document provides detailed application notes and experimental protocols for the evaluation of **triethanolamine borate** in metalworking fluid formulations.

## Physicochemical Properties

Property	Value	Reference
Chemical Name	2,8,9-Trioxa-5-aza-1-borabicyclo[3.3.3]undecane	
Synonyms	Boratrane, Triethanolamine borate ester	
CAS Number	283-56-7	
Molecular Formula	C <sub>6</sub> H <sub>12</sub> BNO <sub>3</sub>	
Molecular Weight	156.98 g/mol	
Appearance	White crystalline powder	[3]
Melting Point	235-237 °C	
Solubility	Water-soluble	

## Key Functions in Metalworking Fluids

**Triethanolamine borate** serves three primary functions in metalworking fluids:

- **Corrosion Inhibition:** It forms a protective film on ferrous metal surfaces, preventing rust and corrosion. This is a critical function in water-based fluids.
- **Lubricity Enhancement:** It acts as an extreme pressure (EP) and anti-wear additive, reducing friction between the cutting tool and the workpiece. This leads to improved surface finish and extended tool life.[1] Studies have shown that cutting fluids containing **triethanolamine borate** exhibit lower friction coefficients compared to those with other common lubricants like polyethylene glycol 400.[2]
- **pH Buffering:** It helps to maintain the alkaline pH of the metalworking fluid, which is essential for corrosion control and inhibiting microbial growth. Triethanolamine, a precursor to **triethanolamine borate**, has a pKa of 7.76 at 25°C, providing effective buffering capacity in the typical operating pH range of metalworking fluids (pH 8.5-9.5).

## Data Presentation

## Lubricity Performance

The lubricating properties of **triethanolamine borate** can be evaluated through various tests, including milling operations and standardized laboratory friction and wear tests.

Table 1: Comparative Lubricity in Milling of Titanium Alloy (10% Additive Concentration)

Additive (10% in base fluid)	Resultant Milling Force (N)	Friction Coefficient	Reference
Triethanolamine Borate	~280	~0.32	<a href="#">[2]</a>
Glycerol	~300	~0.35	<a href="#">[2]</a>
Polyethylene Glycol 400	~350	~0.42	<a href="#">[2]</a>
Market Cutting Fluid	~380	~0.45	<a href="#">[2]</a>

Note: The above data is extracted from a study comparing different additives in a specific milling operation. Absolute values may vary depending on the specific test conditions and formulation.

Table 2: Four-Ball Wear Test Data (Placeholder)

Concentration of Triethanolamine Borate (wt%)	Wear Scar Diameter (mm)	Coefficient of Friction
0 (Base Fluid)	Data not available	Data not available
1	Data not available	Data not available
2	Data not available	Data not available
5	Data not available	Data not available

Note: Specific quantitative data from standardized Four-Ball Wear Tests for **triethanolamine borate** is not readily available in the public domain and would require experimental

determination.

## Corrosion Inhibition Performance

The effectiveness of **triethanolamine borate** as a corrosion inhibitor is a key performance metric.

Table 3: Iron Chip Corrosion Test (ASTM D4627) Results (Placeholder)

Concentration of Triethanolamine Borate (wt%)	Test Result (Pass/Fail)	% Rust Area on Filter Paper
0 (Base Fluid)	Fail	Data not available
0.5	Data not available	Data not available
1.0	Data not available	Data not available
2.0	Pass	Data not available

Note: Quantitative results from ASTM D4627 testing of **triethanolamine borate** are not publicly available and would need to be generated experimentally.

## Experimental Protocols

### Synthesis of Triethanolamine Borate

Objective: To synthesize **triethanolamine borate** from triethanolamine and boric acid.

Materials:

- Triethanolamine
- Boric Acid
- Toluene (or other suitable azeotropic solvent)
- Acetonitrile (for recrystallization)

- Round-bottom flask
- Dean-Stark apparatus
- Condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Filtration apparatus
- Vacuum oven or sublimator

#### Procedure:

- To a round-bottom flask equipped with a magnetic stir bar, Dean-Stark apparatus, and condenser, add equimolar amounts of triethanolamine and boric acid.
- Add toluene to the flask to facilitate the azeotropic removal of water.
- Heat the mixture to reflux with vigorous stirring. Water formed during the esterification reaction will be collected in the Dean-Stark trap.
- Continue the reaction until the theoretical amount of water has been collected, indicating the completion of the reaction.[3]
- Allow the reaction mixture to cool to room temperature.
- Remove the toluene under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent, such as acetonitrile.[3]
- Isolate the purified white, crystalline product by filtration and dry under vacuum.[3]

## Evaluation of Lubricity: Four-Ball Wear Test (based on ASTM D4172)

Objective: To determine the wear-preventive characteristics of a metalworking fluid containing **triethanolamine borate**.

Apparatus:

- Four-Ball Wear Test Machine
- Steel balls (AISI E-52100 steel, 12.7 mm diameter)
- Microscope for measuring wear scar diameter

Procedure:

- Thoroughly clean the steel balls and the test cup.
- Clamp three steel balls securely in the test cup.
- Pour the test fluid (containing the desired concentration of **triethanolamine borate**) into the cup, ensuring the balls are fully submerged.
- Place the fourth ball in the chuck of the machine.
- Assemble the test cup onto the machine.
- Apply a specified load (e.g., 392 N or 40 kgf) and start the motor to rotate the top ball at a set speed (e.g., 1200 rpm) for a specified duration (e.g., 60 minutes) at a controlled temperature (e.g., 75°C).
- At the end of the test, disassemble the apparatus and clean the three lower balls.
- Measure the diameter of the wear scars on each of the three lower balls in two directions (parallel and perpendicular to the direction of sliding) using the microscope.
- Calculate the average wear scar diameter. A smaller diameter indicates better anti-wear performance.

## Evaluation of Corrosion Inhibition: Iron Chip Corrosion Test (based on ASTM D4627)

Objective: To evaluate the ferrous corrosion control characteristics of a water-dilutable metalworking fluid containing **triethanolamine borate**.

Apparatus:

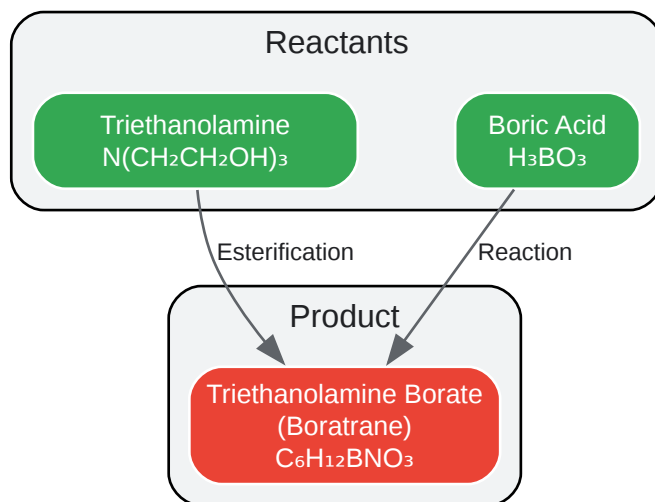
- Petri dishes with lids
- Filter paper
- Cast iron chips
- Forceps
- Pipettes

Procedure:

- Prepare dilutions of the metalworking fluid containing various concentrations of **triethanolamine borate** in water of a specified hardness.
- Place a piece of filter paper in the bottom of a petri dish.
- Pipette a specific volume (e.g., 2 mL) of the test fluid onto the filter paper.
- Distribute a specified weight (e.g., 2 g) of freshly prepared cast iron chips evenly on the filter paper.
- Cover the petri dish and allow it to stand for a set period (e.g., 24 hours) at room temperature.
- After the incubation period, remove the chips and visually inspect the filter paper for any rust stains.
- The performance can be rated qualitatively (e.g., pass/fail) or quantitatively by estimating the percentage of the filter paper area covered by rust. The "breakpoint" is the lowest

concentration of the fluid that shows no rust.[4]

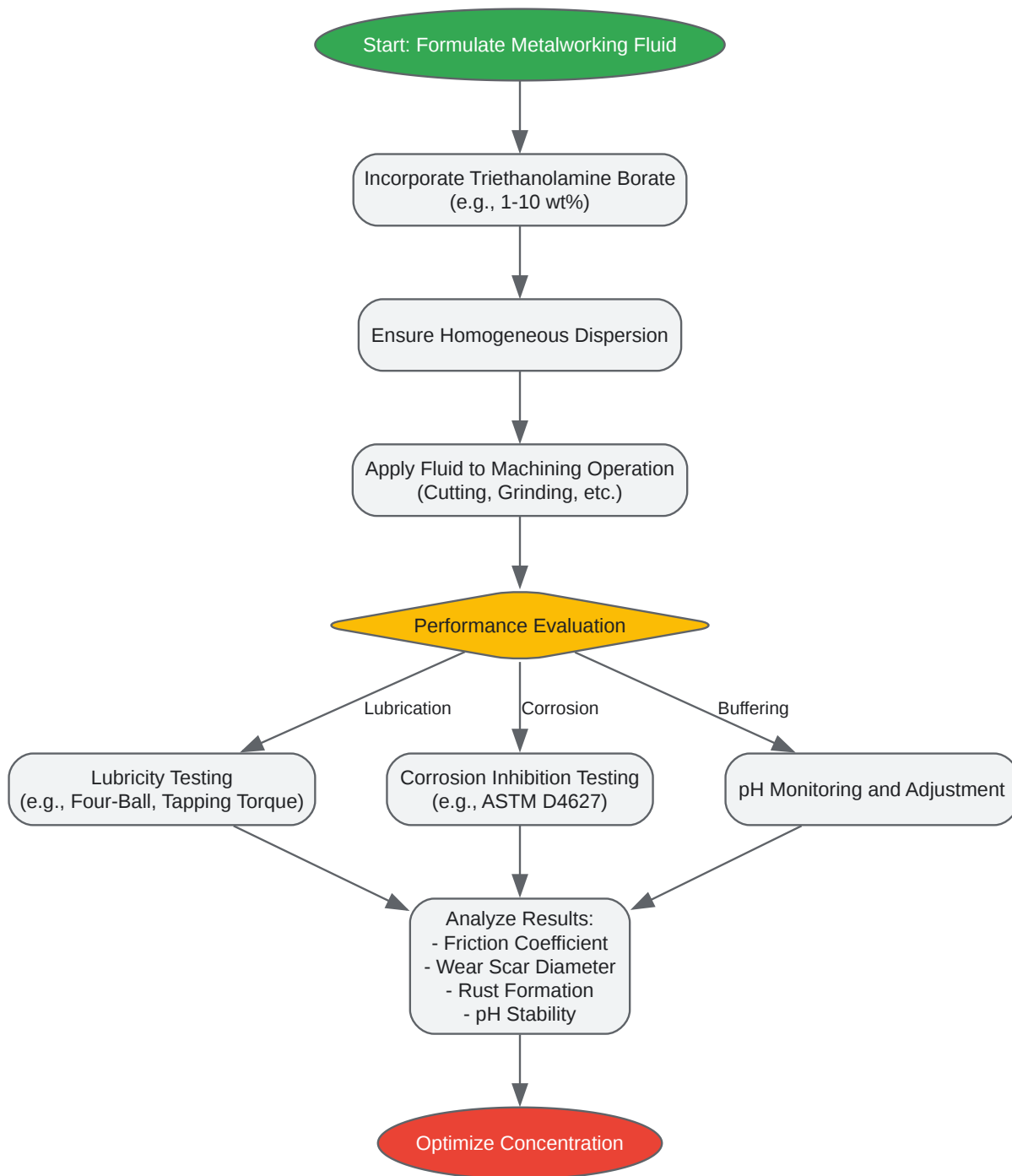
## Visualizations



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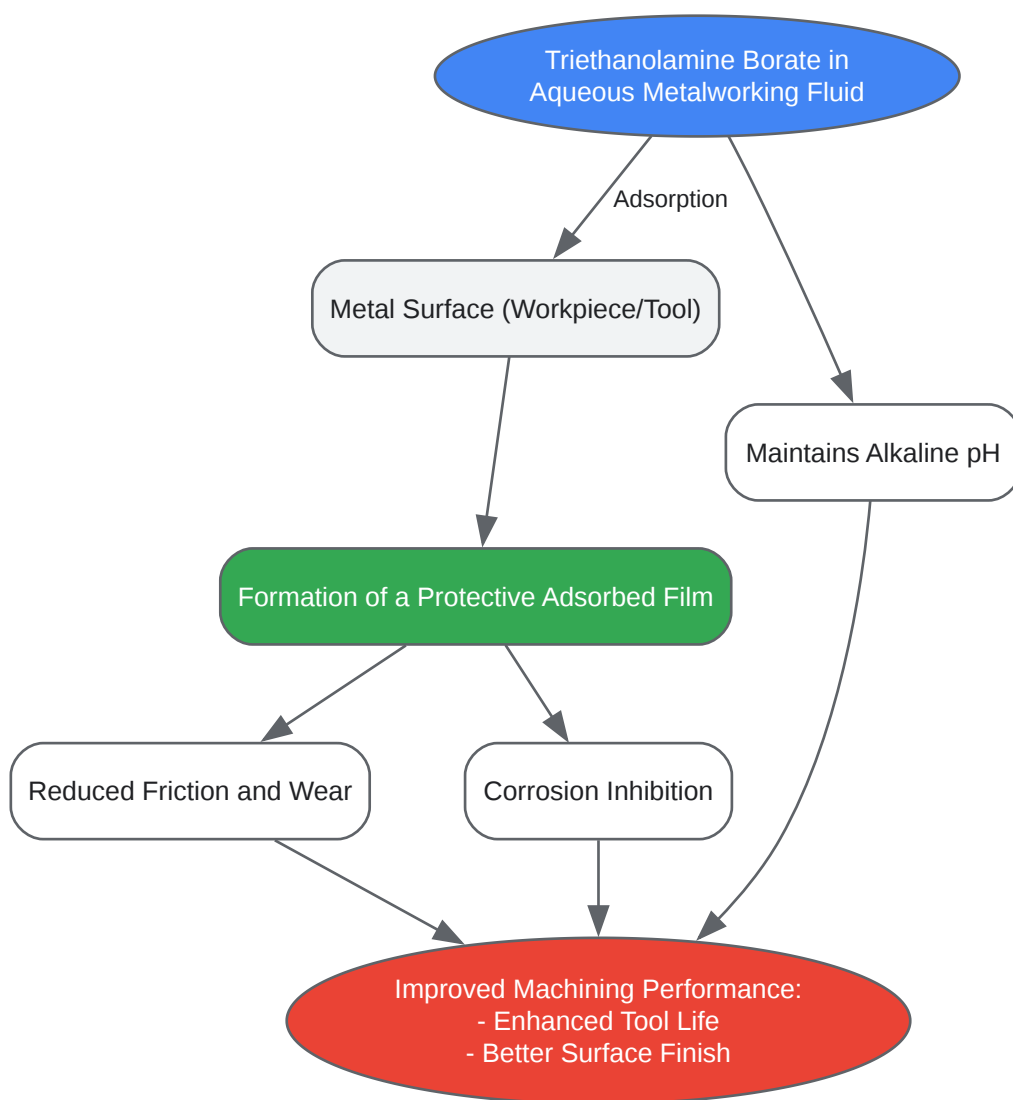
Caption: Synthesis of **Triethanolamine Borate**.





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Caption: Experimental Workflow for Evaluation.



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Caption: Mechanism of Action in Metalworking Fluids.

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## References

- 1. Study on the Super Lubricated and Tribological Properties of Triethanolamine Borate as a New Lubricant Additive | Airiti Library 華藝線上圖書館 [airitilibrary.com]
- 2. icj-e.org [icj-e.org]
- 3. researchgate.net [researchgate.net]
- 4. img.antpedia.com [img.antpedia.com]
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